

# Technical Support Center: Optimization of Acid Injection for Dolomite Formations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dolomite

Cat. No.: B100054

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the optimization of acid injection for **dolomite** formations.

## Troubleshooting Guides

This section addresses specific issues that may be encountered during acid injection experiments in **dolomite** formations.

Problem	Possible Causes	Recommended Solutions
Rapid Acid Consumption Near the Wellbore (Poor Penetration)	High reaction rate of hydrochloric acid (HCl) with dolomite, especially at elevated temperatures.[1][2]	<ul style="list-style-type: none"><li>- Use Retarded Acid Systems: Employ retarded or delayed acid systems to slow down the reaction rate and allow for deeper penetration.[3][4]</li><li>- Utilize Chelating Agents: Chelating agents like HEDTA, GLDA, and EDTA react slower with dolomite, proving effective in high-temperature environments.[1]</li><li>- Foam-Assisted Acidizing: In-situ foam generation can help confine the acid to the primary flow path, ensuring more efficient use and deeper penetration, especially in low-permeability formations.[1]</li><li>- Multi-stage Alternating Injection: This technique can help achieve more effective stimulation.[5]</li></ul>
Formation Damage (Precipitation of Reaction Products)	Reaction of acid with certain minerals can lead to the precipitation of insoluble products, plugging pore throats.[6] Iron precipitation (Fe <sup>3+</sup> ) can be a significant issue when HCl reacts with rust in steel tubing.[1]	<ul style="list-style-type: none"><li>- Use of Chelating Agents: Some chelating agents can prevent the precipitation of iron compounds.</li><li>- Pre-flush and Post-flush Stages: Utilize appropriate pre-flush solutions to condition the formation and post-flush solutions to displace spent acid and reaction products away from the wellbore.</li><li>- Organic Acids: Organic acids like formic or acetic acid can be used as alternatives or in combination</li></ul>

with HCl to minimize precipitation issues, particularly with iron.[\[6\]](#)[\[7\]](#)

#### Non-Uniform Dissolution and Ineffective Wormholing

Heterogeneity of the dolomite formation.[\[1\]](#) Incorrect acid injection rate (too high or too low).[\[8\]](#)

- Optimize Injection Rate: Determine the optimal injection rate through core flooding experiments to achieve a dominant wormhole with minimum acid volume.[\[3\]](#)[\[8\]](#)[\[9\]](#)  
At very low rates, conical dissolution may occur, while high rates can lead to ramified wormholing.[\[8\]](#) - Diverting Agents: In heterogeneous formations, use diverting agents to temporarily block high-permeability zones and ensure acid is distributed to less permeable or damaged zones.[\[7\]](#)

#### Low Reactivity of Dolomite Compared to Limestone

The inherent chemical structure of dolomite  $[\text{CaMg}(\text{CO}_3)_2]$  results in a slower reaction rate with acids compared to calcite ( $\text{CaCO}_3$ ).[\[10\]](#)

- Increase Temperature: The reaction rate of acid with dolomite is temperature-dependent and increases with higher temperatures.[\[9\]](#)[\[11\]](#) - Use Reaction Accelerators: Certain additives, such as sulfonate-based surfactants, can increase the dissolution rate of dolomite with HCl by 30-50%.[\[10\]](#) - Optimize Acid Concentration: Increasing the acid concentration generally leads to a higher reaction rate.[\[12\]](#)

## Frequently Asked Questions (FAQs)

### 1. What is the optimal acid type for stimulating **dolomite** formations?

Hydrochloric acid (HCl) is commonly used due to its cost-effectiveness and the high solubility of its reaction products.[6] However, for high-temperature applications or to achieve deeper penetration, slower-reacting acids like organic acids (acetic, formic) or chelating agents (HEDTA, GLDA, EDTA) are often preferred.[1][7] The choice of acid depends on reservoir temperature, formation mineralogy, and the desired stimulation outcome.[13]

### 2. How does temperature affect the acidizing process in **dolomite**?

Temperature has a significant impact on the reaction kinetics. An increase in temperature generally leads to a higher dissolution rate of **dolomite**. [9][11][14] Experimental results show that the optimal acid interstitial velocity for creating effective wormholes increases with temperature.[9]

### 3. What is "wormholing" and why is it important?

Wormholes are conductive channels formed by the dissolution of the carbonate rock as acid flows through it.[1][15] These high-permeability pathways bypass damaged zones near the wellbore, significantly enhancing hydrocarbon flow.[1][16] The efficiency of a matrix acidizing treatment is largely determined by the geometry and penetration depth of the wormholes created.

### 4. How can I determine the optimal injection rate for my experiment?

The optimal injection rate is typically determined through laboratory core flooding experiments, specifically the Pore Volume to Breakthrough (PVBT) test.[3] This test helps identify the injection velocity that creates a dominant wormhole with the minimum volume of acid.[3] The optimal injection rate is crucial; rates that are too low can result in face dissolution, while rates that are too high can lead to branching and inefficient acid usage.[8]

### 5. What are the key differences in acidizing **dolomite** versus limestone?

**Dolomite** generally reacts more slowly with hydrochloric acid than limestone.[10] This slower reaction rate can be advantageous for achieving deeper acid penetration. However, at lower

temperatures, the acidizing process in **dolomite** can be reaction-rate limited, requiring different optimization strategies compared to limestone.[9]

## Quantitative Data Summary

Parameter	Acid Type	Dolomite Type	Temperature (°C)	Concentration	Key Finding	Reference
Reaction Kinetics	Nitric Acid (HNO <sub>3</sub> )	Ikpeshi Dolomite Ore	55	2.5 M	Achieved a reacted fraction of 0.995 in 50 minutes. The reaction followed a product layer diffusion control mechanism.	[12][17]
Activation Energy	Nitric Acid (HNO <sub>3</sub> )	Ikpeshi Dolomite Ore	30 - 70	0.5 - 2.5 M	The apparent activation energy was found to be 26.6 kJ/mol.	[12][17]
Activation Energy	Nitric Acid (HNO <sub>3</sub> )	Natural Dolomite	20 - 80	0.001 - 0.2 M	Apparent activation energy increased from 30 to 58 kJ/mol in the studied concentration range.	[11]
Activation Energy	Hydrochloric Acid	Icel-Aydincik	20 - 80	3.00 - 9.02 mol/dm <sup>3</sup>	The apparent	[14]

	(HCl)	Dolomite			activation energy of the leaching process was found to be 31.98 kJ/mol.	
Optimal Injection Rate	15 wt% HCl	Silurian Dolomite	50 (122°F)	15 wt%	Optimal interstitial velocity increases with temperature. [9]	
Optimal Injection Rate	15 wt% HCl	Silurian Dolomite	85 (185°F)	15 wt%	Optimal interstitial velocity increases with temperature. [9]	
Optimal Injection Rate	15 wt% HCl	Silurian Dolomite	127 (260°F)	15 wt%	Optimal interstitial velocity increases with temperature. [9]	
Reaction Rate Improvement	28 wt% HCl with sulfonate-based surfactants	Outcrop Dolomite	93 - 149 (200 - 300°F)	28 wt%	The reaction rate of dolomite was improved [10]	

by 30% to  
50%.

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## Experimental Protocols

### Protocol 1: Core Flooding Experiment (Pore Volume to Breakthrough - PVBT)

Objective: To determine the optimal acid injection rate for creating a dominant wormhole with the minimum acid volume.

Methodology:

- Core Preparation:
  - Cut **dolomite** core samples to the desired dimensions (e.g., 1.5-inch diameter by 8-inch length).[9]
  - Clean the core plugs with appropriate solvents (e.g., toluene and alcohol) and dry them. [18]
  - Measure the initial porosity, permeability, and weight of the core samples.[18]
- Experimental Setup:
  - Place the core sample in a core holder and apply confining pressure to simulate reservoir conditions.
  - Connect the core holder to a fluid injection system capable of maintaining a constant injection rate and a back-pressure regulator.
  - Incorporate pressure transducers at the inlet and outlet of the core holder to monitor the differential pressure.
- Acid Injection:



- Saturate the core with a non-reactive fluid (e.g., brine) at the desired experimental temperature.
- Inject the acid solution (e.g., 15 wt% HCl) at a constant rate.[9]
- Continuously record the differential pressure across the core and the volume of acid injected.
- Data Analysis:
  - "Breakthrough" is defined as the point when the acid creates a continuous wormhole through the core, resulting in a sharp drop in differential pressure.
  - The Pore Volume to Breakthrough (PVBT) is the total volume of acid injected (normalized by the pore volume of the core) required to achieve breakthrough.
  - Repeat the experiment at various injection rates to generate a plot of PVBT versus injection rate. The optimal injection rate corresponds to the minimum PVBT.
- Post-Experiment Analysis:
  - Use techniques like CT scanning to visualize the dissolution patterns and wormhole structures created in the core.[9]

## Protocol 2: Rotating Disk Experiment

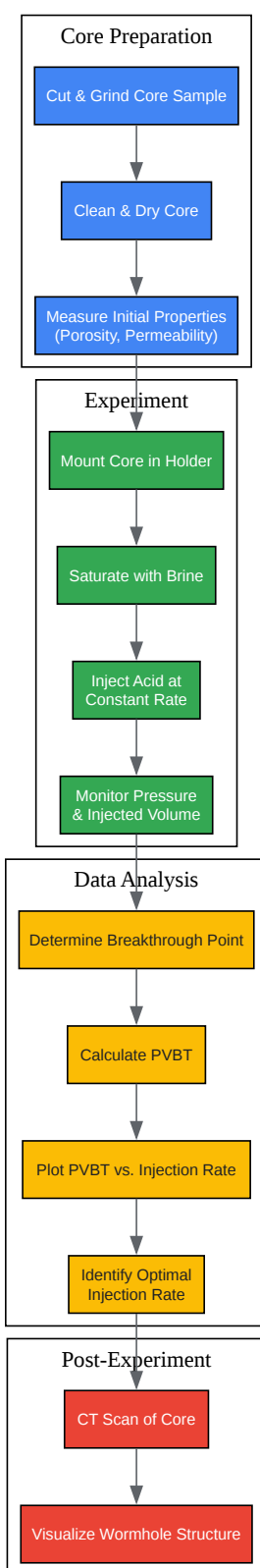
Objective: To measure the reaction kinetics (reaction rate, reaction order, and activation energy) of acid with **dolomite**.

Methodology:

- Sample Preparation:
  - Prepare a flat, circular disk from the **dolomite** formation rock.
- Experimental Setup:
  - Mount the **dolomite** disk in a rotating disk apparatus.

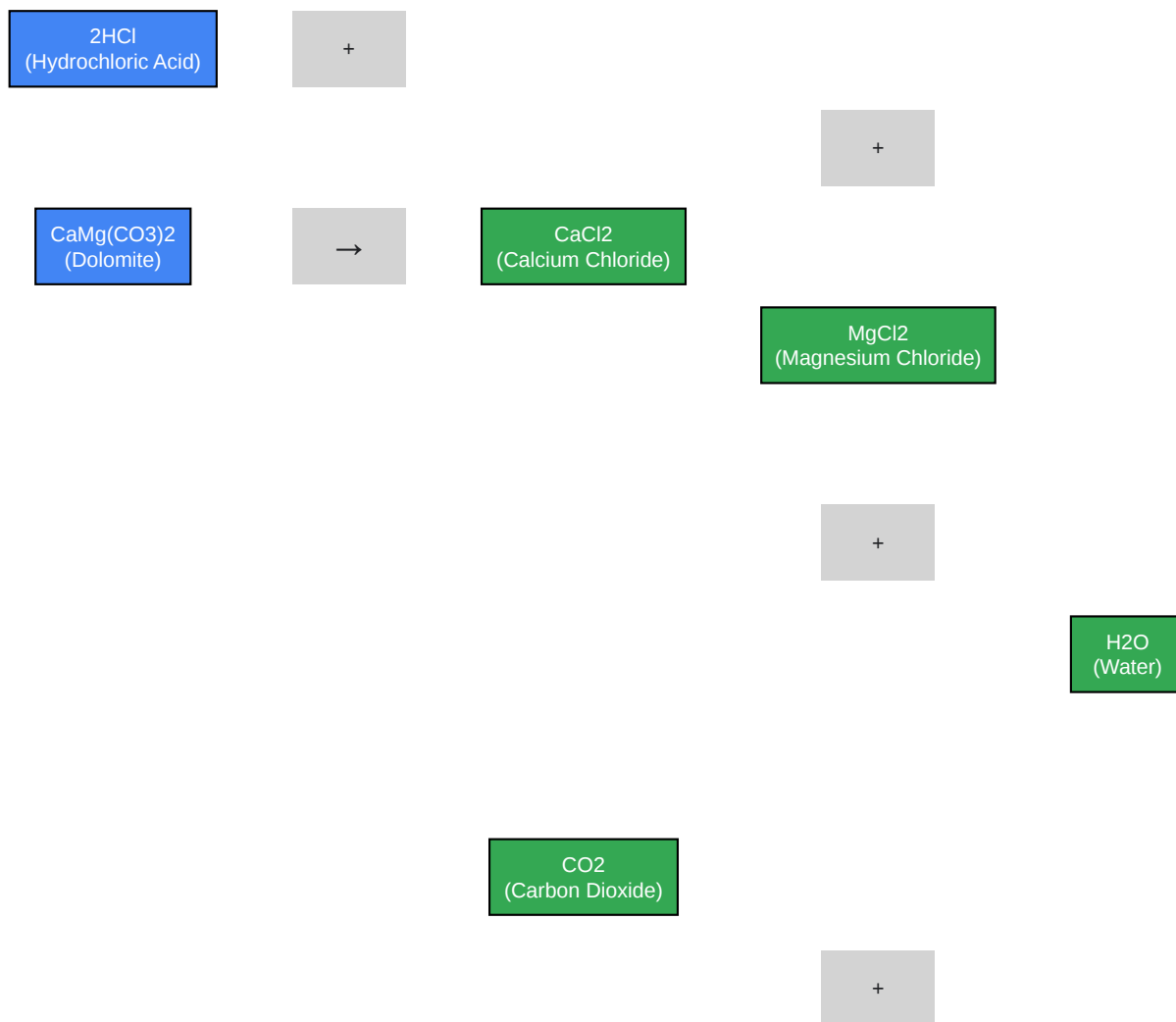
- The apparatus should allow for precise control of the rotational speed, temperature, and pressure of the acid solution.
- Reaction Measurement:
  - Immerse the rotating disk in the acid solution of a specific concentration.
  - The rotation of the disk ensures a well-defined mass transfer of the acid to the rock surface.
  - Measure the rate of reaction by analyzing the concentration of dissolved ions (e.g.,  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$ ) in the acid solution over time using techniques like atomic absorption spectrophotometry (AAS).[\[14\]](#)
- Data Analysis:
  - Conduct experiments at various acid concentrations, temperatures, and rotational speeds. [\[13\]](#)
  - By analyzing the change in reaction rate with these parameters, the reaction order with respect to the acid and the activation energy of the reaction can be determined using appropriate kinetic models.[\[13\]](#)

## Visualizations



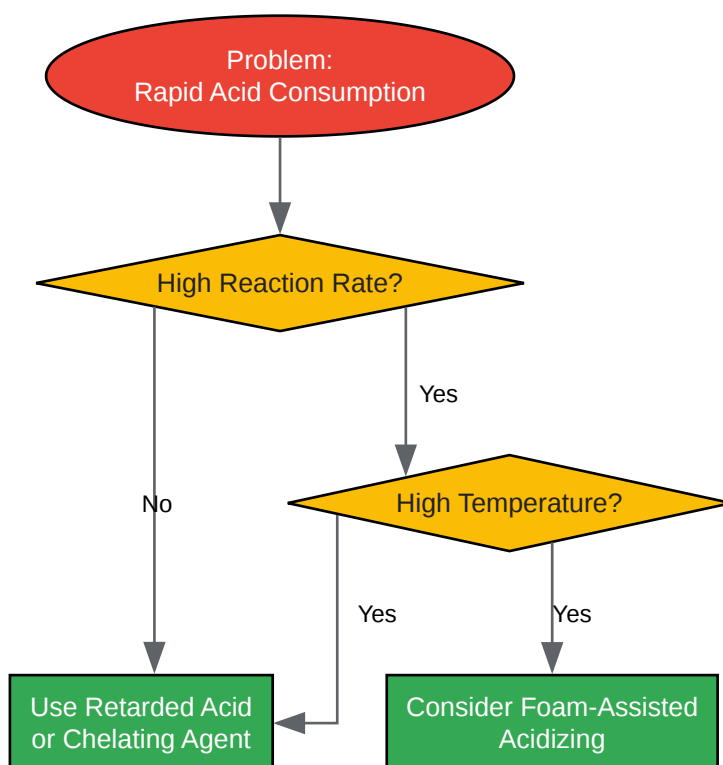
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Caption: Workflow for a core flooding (PVBT) experiment.



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Caption: Chemical reaction of HCl with **dolomite**.



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Caption: Troubleshooting logic for rapid acid consumption.

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- To cite this document: BenchChem. [Technical Support Center: Optimization of Acid Injection for Dolomite Formations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100054#optimization-of-acid-injection-for-dolomite-formations]

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